

RH 795: A Technical Guide for Membrane Potential Imaging

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RH 795

Cat. No.: B12409352

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

RH 795 is a lipophilic styryl dye renowned for its utility as a fast-response potentiometric probe, enabling the real-time visualization of membrane potential dynamics in excitable cells, particularly neurons.^{[1][2]} Its rapid response characteristics make it an invaluable tool for investigating transient electrical events such as action potentials and synaptic activity. A key advantage of **RH 795** over other dyes, like RH 414, is its reduced physiological side effects; for instance, it does not induce arterial constriction during cortical staining, making it more suitable for in vivo studies.^[1] This technical guide provides an in-depth overview of **RH 795**, including its core properties, a detailed experimental protocol, and a discussion of its applications in neuroscience and drug discovery.

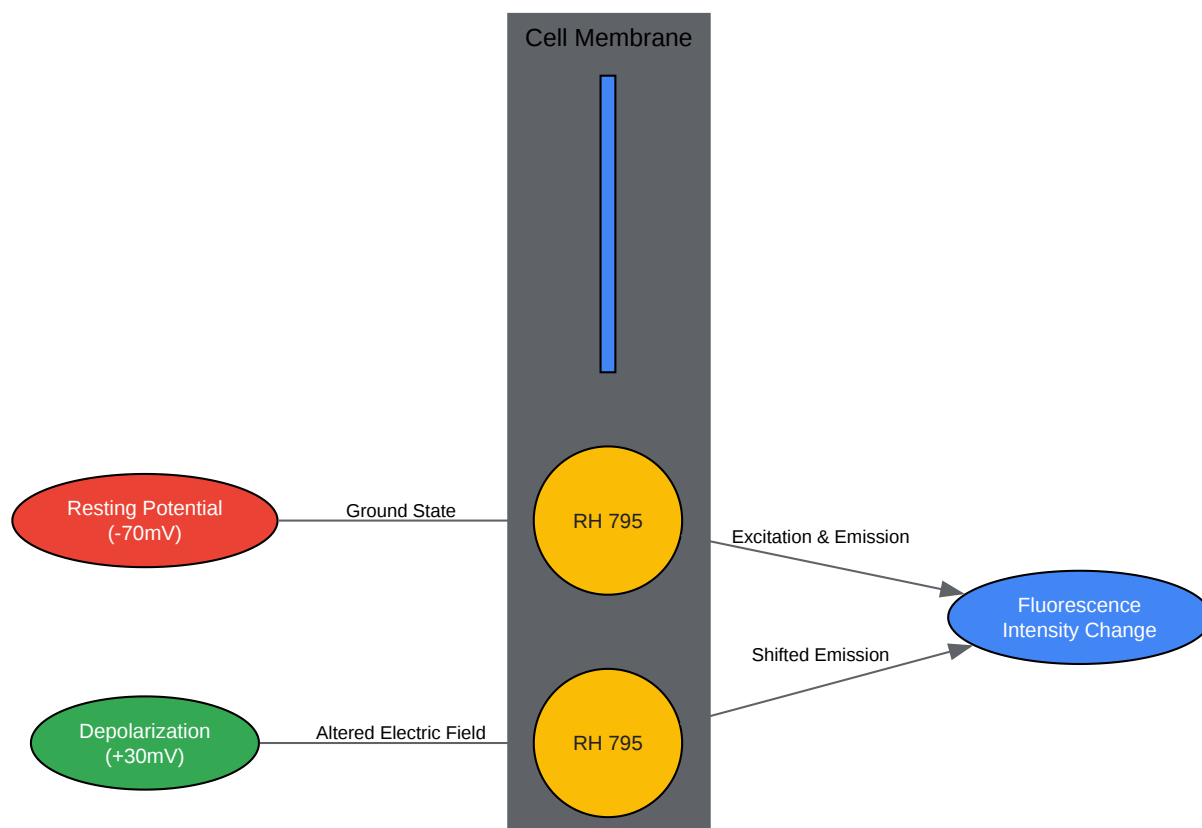
Core Properties of RH 795

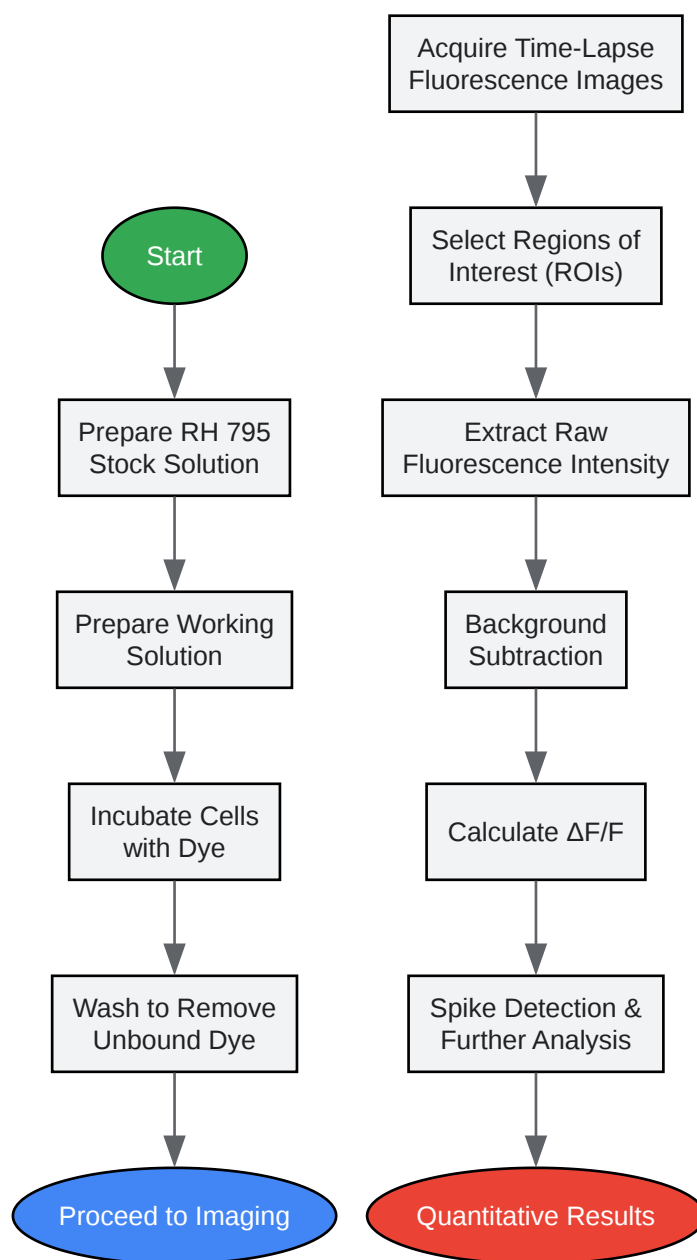
RH 795's functionality is rooted in its chemical and spectral characteristics. As a member of the styryl dye family, its fluorescence emission is highly sensitive to the surrounding electrical field.

Property	Value
Chemical Formula	C ₂₆ H ₃₉ Br ₂ N ₃ O ₂
Molecular Weight	585.42 g/mol
CAS Number	172807-13-5
Form	Orange-red solid
Solubility	Water soluble
Excitation (in Methanol)	~530 nm
Emission (in Methanol)	~712 nm
Spectral Shift in Membrane	In a lipid environment, the excitation and emission spectra typically undergo a blue shift of approximately 20 nm and 80 nm, respectively. [1]
Response Type	Fast-response potentiometric dye
Reported Sensitivity	While specific data for RH 795 is not readily available, similar styryl dyes like RH 237 exhibit a fractional fluorescence change of approximately 3-20% per 100 mV change in membrane potential. [3] [4]

Mechanism of Action

The voltage-sensing mechanism of **RH 795** is based on an electrochromic shift. The dye molecules insert into the outer leaflet of the plasma membrane. A change in the transmembrane potential alters the electronic environment of the dye's chromophore. This perturbation of the electric field causes a rapid shift in the dye's electronic ground and excited states, leading to a corresponding change in its fluorescence emission spectrum. This process is extremely fast, allowing for the detection of membrane potential changes on a millisecond timescale.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. biotium.com \[biotium.com\]](#)
- [2. Tools to measure membrane potential of neurons - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. Fluorescence monitoring of rapid changes in membrane potential in heart muscle - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [RH 795: A Technical Guide for Membrane Potential Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12409352/docs#rh-795-a-technical-guide-for-membrane-potential-imaging\]](https://www.benchchem.com/product/b12409352/docs#rh-795-a-technical-guide-for-membrane-potential-imaging)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check